

# Physical and chemical properties of TPAI

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## Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of **Tetrapropylammonium Iodide (TPAI)**

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Tetrapropylammonium iodide (TPAI)**, with the chemical formula  $C_{12}H_{28}IN$ , is a quaternary ammonium salt that has garnered significant interest in various fields of chemical and materials science.[1][2] Structurally, it consists of a central nitrogen atom covalently bonded to four propyl groups, forming a tetrapropylammonium cation, and an associated iodide anion.[2] This composition imparts a unique combination of properties, making it a versatile compound for applications ranging from phase-transfer catalysis to an essential component in the electrolytes of dye-sensitized solar cells (DSSCs).[3][4] This technical guide provides a comprehensive overview of the core physical and chemical properties of TPAI, detailed experimental protocols for its synthesis and characterization, and visualizations of its mechanistic roles in key applications.

## Physical and Chemical Properties

TPAI is typically a white to off-white or light yellow crystalline solid.[2][5] It is known to be hygroscopic and should be stored in a dry, inert atmosphere.[6][7]

## Core Physicochemical Data

The fundamental physical and chemical properties of TPAI are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>28</sub> IN	[5]
Molecular Weight	313.26 g/mol	[5]
IUPAC Name	Tetrapropylazanium iodide	[3]
CAS Number	631-40-3	[5]
Appearance	White to off-white crystalline solid/powder	[2]
Melting Point	280-285 °C (with decomposition)	[6][8]
Density	1.313 g/cm <sup>3</sup>	[6]
Vapor Pressure	0.00000001 mmHg	[5]

## Solubility Profile

TPAI's ionic nature dictates its solubility, making it highly soluble in polar solvents while having limited solubility in nonpolar organic solvents. A detailed summary of its solubility in various common laboratory solvents is provided below.

Solvent	Solubility ( g/100 g of solvent)	Temperature (°C)	Reference(s)
Water	18.64	25	[9]
Methanol	72.2	0	[9]
Methanol	124.06	25	[9]
Ethanol	8.86	0	[9]
Ethanol	30.34	25	[9]
1-Butanol	6.5	25	[9]
Acetonitrile	17.98	0	[9]
Acetonitrile	27.8	25	[9]
Acetone	5.15	25	[9]
Chloroform	54.6	25	[9]
Ethyl Acetate	0.07	25	[9]
Nitrobenzene	4.8	25	[9]

## Crystal Structure

TPAI crystallizes in an orthorhombic system, which describes the geometry of its unit cell. The specific parameters of its crystal lattice have been determined by X-ray crystallography.

Crystal System	Space Group	a	b	c	$\alpha, \beta, \gamma$	Reference(s)
Orthorhombic	P 2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub>	14.037 Å	11.716 Å	9.302 Å	90°	[5]

## Spectroscopic and Electrochemical Characterization

## Spectroscopic Analysis

Spectroscopic data is crucial for the structural elucidation and identification of TPAI. Standard spectroscopic data are available through various chemical databases.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum is expected to show three distinct signals corresponding to the methyl ( $\text{CH}_3$ ), methylene ( $\text{CH}_2$ ), and alpha-methylene ( $\text{N-CH}_2$ ) protons of the propyl chains. The typical pattern would be a triplet for the terminal methyl group, a sextet for the central methylene group, and a triplet for the methylene group attached to the nitrogen.
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will display three signals for the three chemically non-equivalent carbon atoms of the propyl chains.<sup>[5][10]</sup> The carbon attached to the nitrogen will be the most downfield. The presence of iodine can induce a "heavy-atom effect," potentially causing shifts to lower frequencies.<sup>[11]</sup>
- Vibrational Spectroscopy:
  - Fourier-Transform Infrared (FTIR) Spectroscopy: The IR spectrum of TPAI is characterized by strong absorption bands corresponding to the C-H stretching and bending vibrations of the alkyl chains. The absence of other functional group signals confirms the purity of the quaternary ammonium salt.<sup>[6][7]</sup>
  - Raman Spectroscopy: Raman spectroscopy is complementary to FTIR and is particularly useful for analyzing the vibrations of the iodide anion, especially in electrolyte applications where polyiodide species like  $\text{I}_3^-$  and  $\text{I}_5^-$  may form. The symmetric stretch of the  $\text{I}_3^-$  anion typically appears around  $112\text{--}116\text{ cm}^{-1}$ , while other polyiodide species can be observed at approximately  $140\text{--}155\text{ cm}^{-1}$ .<sup>[12][13]</sup>

## Electrochemical Properties

The electrochemical behavior of TPAI is central to its application in devices like dye-sensitized solar cells. Cyclic voltammetry (CV) is a key technique used to study the redox processes of iodide-containing electrolytes. The oxidation of iodide ( $\text{I}^-$ ) occurs in a two-step process: first to triiodide ( $\text{I}_3^-$ ) and then to iodine ( $\text{I}_2$ ). The corresponding reduction peaks are observed on the

reverse scan.[14] The redox potentials are dependent on the solvent and supporting electrolyte used but are crucial for ensuring efficient dye regeneration in DSSCs.[15]

## Experimental Protocols

### Synthesis of Tetrapropylammonium Iodide

TPAI is commonly synthesized via the Menshutkin reaction, which involves the alkylation of a tertiary amine.[16]

Objective: To synthesize TPAI from tripropylamine and 1-iodopropane.

Materials:

- Tripropylamine
- 1-Iodopropane
- Ethanol (or another suitable polar aprotic solvent)
- Diethyl ether

Procedure:

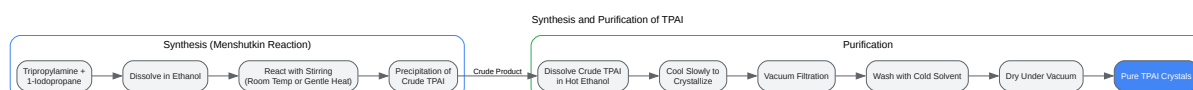
- In a round-bottom flask, dissolve tripropylamine in a minimal amount of ethanol.
- Add a stoichiometric equivalent of 1-iodopropane to the solution.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) for several hours to overnight. The progress can be monitored by TLC.
- As the reaction proceeds, the TPAI product will precipitate from the solution as a white solid.
- Cool the mixture to enhance precipitation and collect the crude product by vacuum filtration.
- Wash the collected solid with cold diethyl ether to remove unreacted starting materials.
- Proceed to purification.

## Purification by Recrystallization

Objective: To purify crude TPAI.

Procedure:

- Dissolve the crude TPAI solid in a minimum volume of hot ethanol (or a mixture of ethanol and water).<sup>[7]</sup>
- Once fully dissolved, allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent (the same solvent system used for recrystallization).
- Dry the purified TPAI crystals in a vacuum oven at a moderate temperature (e.g., 50 °C).<sup>[7]</sup>



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*Workflow for the synthesis and purification of TPAI.*

## Measurement of Ionic Conductivity

Objective: To determine the ionic conductivity of a TPAI-based electrolyte.

Methodology: Electrochemical Impedance Spectroscopy (EIS) is the standard method.

Procedure:

- **Electrolyte Preparation:** Prepare a solution of TPAI of known concentration in a suitable solvent (e.g., acetonitrile, propylene carbonate). For DSSC applications, iodine ( $I_2$ ) is typically added to form the  $I^-/I_3^-$  redox couple.
- **Cell Assembly:** Place the electrolyte in a conductivity cell. A common setup uses two parallel blocking electrodes (e.g., stainless steel or platinum) separated by a known distance.<sup>[4]</sup>
- **EIS Measurement:** Connect the cell to a potentiostat equipped with a frequency response analyzer.
- Apply a small AC voltage (e.g., 10-50 mV) over a wide frequency range (e.g., 1 MHz to 0.1 Hz).<sup>[4]</sup>
- **Data Analysis:** Plot the impedance data as a Nyquist plot ( $Z''$  vs.  $Z'$ ). The bulk resistance ( $R_b$ ) of the electrolyte is determined from the high-frequency intercept of the semicircle with the real axis.
- **Conductivity Calculation:** Calculate the ionic conductivity ( $\sigma$ ) using the formula:  $\sigma = L / (R_b \cdot A)$ , where  $L$  is the distance between the electrodes and  $A$  is the electrode area.

## Cyclic Voltammetry (CV) Analysis

Objective: To study the redox behavior of a TPAI-based electrolyte.

Procedure:

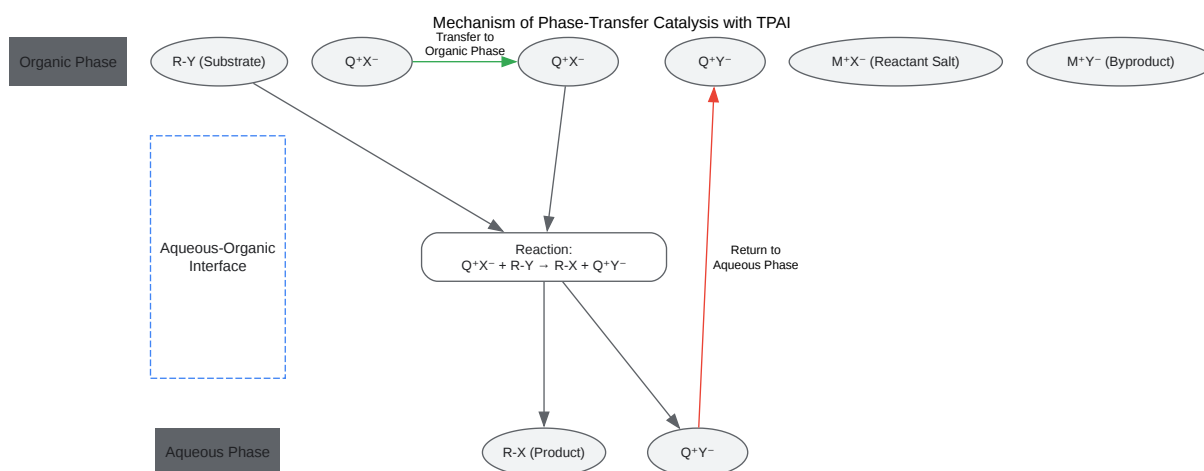
- **Electrolyte Preparation:** Prepare the TPAI and iodine solution as described for the conductivity measurement. A supporting electrolyte (e.g., tetrabutylammonium perchlorate) may be added to minimize solution resistance, though TPAI itself is an electrolyte.
- **Cell Assembly:** Use a standard three-electrode electrochemical cell containing a working electrode (e.g., glassy carbon, platinum), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- **Deoxygenation:** Purge the solution with an inert gas (e.g., nitrogen or argon) for 10-15 minutes to remove dissolved oxygen, which can interfere with the measurement.

- CV Scan: Scan the potential between set limits (e.g., from a potential where no reaction occurs to beyond the oxidation peaks and back). The scan rate (e.g., 50-100 mV/s) can be varied to investigate the kinetics of the reaction.[14]
- Data Analysis: The resulting voltammogram will show the oxidation and reduction peaks corresponding to the  $I^-/I_3^-$  and  $I_3^-/I_2$  redox couples.

## Key Applications and Mechanisms

### Phase-Transfer Catalysis

TPAI is an effective phase-transfer catalyst (PTC), facilitating reactions between reactants located in immiscible phases (e.g., an aqueous and an organic phase).[2][3] The tetrapropylammonium cation ( $Q^+$ ) is lipophilic enough to be soluble in the organic phase, while its positive charge allows it to pair with an anion ( $X^-$ ) from the aqueous phase. This ion-pair ( $Q^+X^-$ ) is transported into the organic phase, where the "naked" anion exhibits enhanced reactivity.[17][18]





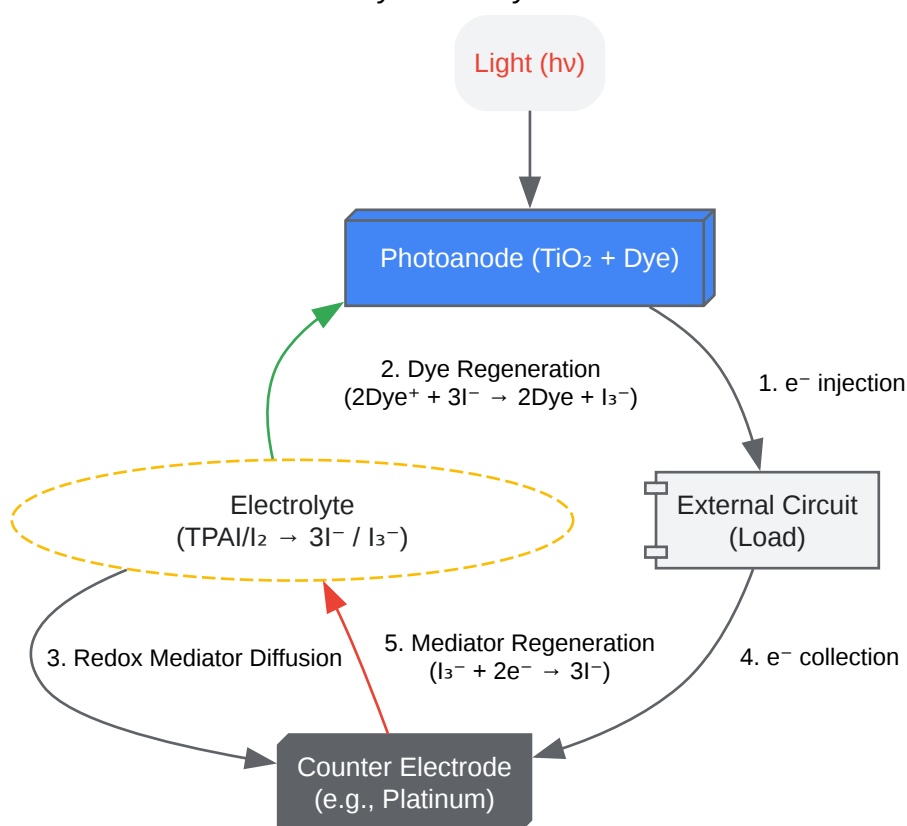
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*TPAI ( $Q^+I^-$ ) facilitates the transfer of anions across phases.*

## Dye-Sensitized Solar Cells (DSSCs)

In DSSCs, the electrolyte is responsible for regenerating the oxidized dye sensitizer and transporting charge to the counter electrode. TPAI, in combination with iodine, forms the  $I^-/I_3^-$  redox couple, which is a highly effective electrolyte system.[4] The process involves the iodide ion ( $I^-$ ) donating an electron to the oxidized dye, becoming triiodide ( $I_3^-$ ). The triiodide then diffuses to the counter electrode, where it is reduced back to iodide, completing the circuit.[19]

Role of TPAI Electrolyte in a Dye-Sensitized Solar Cell



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*Charge transport and regeneration cycle in a DSSC with TPAI.*

## Safety and Handling

TPAI presents moderate health hazards and requires careful handling in a laboratory setting.

## Hazard Identification

- GHS Classification: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[5]
- Physical Hazards: The compound is hygroscopic and sensitive to light.[6][14]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[6] Handle in a well-ventilated area or fume hood.

## Toxicological Data

Test	Species	Route	Value	Reference(s)
LD50	Mouse	Intravenous	5.6 mg/kg	[5][20]

### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical advice.[6]
- Skin Contact: Wash off with soap and plenty of water.[20]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.[20]

## Conclusion

**Tetrapropylammonium iodide** is a quaternary ammonium salt with a well-defined set of physical, chemical, and electrochemical properties that make it highly valuable in synthetic chemistry and materials science. Its utility as a phase-transfer catalyst and as a redox mediator in dye-sensitized solar cells is well-established. Proper understanding of its properties, synthesis, and handling procedures, as outlined in this guide, is essential for its effective and safe application in research and development.

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